

Application Notes and Protocols for Methyl 4boronobenzoate in Organic Synthesis

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Compound of Interest		
Compound Name:	Methyl 4-boronobenzoate	
Cat. No.:	B107020	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Methyl 4-boronobenzoate, often used in its hydrolyzed form, 4- (methoxycarbonyl)phenylboronic acid (CAS 99768-12-4), is a versatile and indispensable reagent in modern organic synthesis. Its primary application lies in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a powerful method for constructing carbon-carbon bonds.[1] This reaction enables the synthesis of substituted biaryl compounds, which are key structural motifs in numerous pharmaceuticals, agrochemicals, and advanced materials.[2]

The presence of both a boronic acid group and a methyl ester on the same aromatic ring makes this compound a valuable bifunctional building block. The boronic acid moiety serves as the nucleophilic partner in cross-coupling reactions, while the methyl ester provides a site for further synthetic transformations, such as hydrolysis to the corresponding carboxylic acid or amidation.

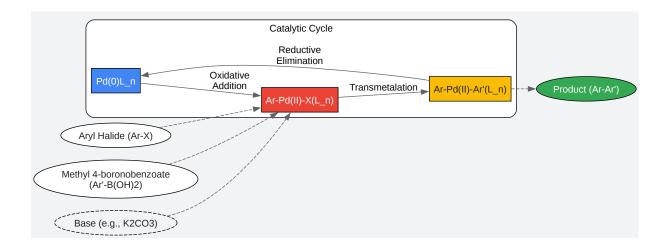
Key Applications: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is the cornerstone application of **methyl 4-boronobenzoate**. It facilitates the coupling of the 4-(methoxycarbonyl)phenyl group with various organic halides (Ar-X, where X = I, Br, Cl) or triflates (Ar-OTf) to produce methyl biphenyl-4-carboxylate derivatives. These products are crucial intermediates in the synthesis of more complex molecules.[2]



The general catalytic cycle for the Suzuki-Miyaura reaction is depicted below. It involves three key steps:

- Oxidative Addition: The palladium(0) catalyst inserts into the aryl-halide bond.
- Transmetalation: The organic group from the boronic acid is transferred to the palladium(II) center. This step is typically facilitated by a base.
- Reductive Elimination: The two coupled organic fragments are eliminated from the palladium center, forming the new C-C bond and regenerating the palladium(0) catalyst.



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Figure 1. Generalized catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

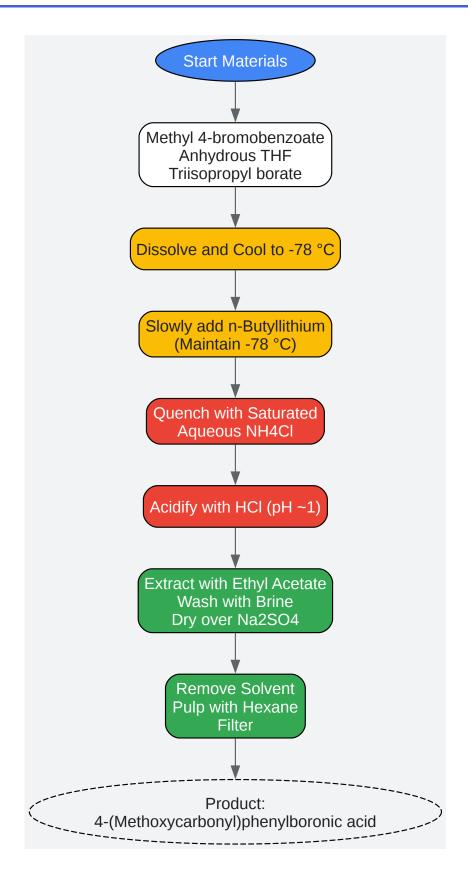
Experimental Data and Protocols Synthesis of 4-(Methoxycarbonyl)phenylboronic Acid



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For researchers who wish to synthesize the reagent in-house, a common method involves the reaction of methyl 4-bromobenzoate with an organolithium reagent followed by quenching with a borate ester.[3]





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References

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- 2. rsc.org [rsc.org]
- 3. 4-(METHOXYCARBONYL)PHENYLBORONIC ACID | 99768-12-4 [chemicalbook.com]
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